

# Application Notes: Determination of Copper in Water Samples using 1-Nitroso-2-naphthol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Nitroso-2-naphthol

Cat. No.: B091326

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## Introduction

Copper is an essential trace element for most living organisms, but it can be toxic at elevated concentrations. Monitoring copper levels in water sources is crucial for environmental protection and public health. **1-Nitroso-2-naphthol** is a versatile organic reagent that forms a stable, colored complex with copper(II) ions, making it a suitable candidate for the quantitative determination of copper in various matrices, including water samples. This application note details the use of **1-Nitroso-2-naphthol** for copper analysis through spectrophotometric and preconcentration methods.

## Principle of the Method

**1-Nitroso-2-naphthol** reacts with copper(II) ions in a slightly acidic to alkaline medium to form a stable, colored chelate complex. The intensity of the color is directly proportional to the concentration of copper in the sample. This property allows for the determination of copper concentration by measuring the absorbance of the solution at a specific wavelength using a spectrophotometer. For trace-level analysis, a preconcentration step can be employed where the copper-**1-nitroso-2-naphthol** complex is adsorbed onto a solid phase material, followed by elution and analysis using more sensitive techniques like Flame Atomic Absorption Spectrometry (FAAS) or Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES).

## Quantitative Data Summary

The following tables summarize the key analytical parameters for different methods employing **1-Nitroso-2-naphthol** for copper determination.

Table 1: Spectrophotometric Determination of Copper

Parameter	Value	Reference
Linear Range	1.7 - 120 ng/mL	[1]
0.25 - 20 µg/mL	[2]	
Detection Limit	1.7 ng/mL	[1]
0.25 µg/mL	[2]	
Molar Absorptivity	$1.90 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[1]
Sandell's Sensitivity	$7.9 \text{ ng cm}^{-2}$	[1]
Optimal pH	9	[1]
Wavelength ( $\lambda_{\text{max}}$ )	483.5 nm	[1]
Surfactant Medium	5% Tween 40	[1]

Table 2: Preconcentration Methods for Copper Determination

Parameter	Method	Value	Reference
Detection Limit	Adsorption on Dowex MWC-1 resin, ICP-AES	2.78 µg/L	[3]
Adsorption on Ambersorb 572, FAAS	0.34 µg/L	[4]	
Adsorption on microcrystalline benzophenone, FAAS	6.9 ng/mL	[5]	
Enrichment Factor	Adsorption on Ambersorb 572, FAAS	200	[4]
Adsorption pH Range	Adsorption on Ambersorb 572, FAAS	1 - 8	[4]
Eluent	Adsorption on Ambersorb 572, FAAS	0.1 mol/L Potassium Cyanide	[4]
Recovery (Tap Water)	Adsorption on microcrystalline benzophenone, FAAS	103.7%	[5]

## Experimental Protocols

### Protocol 1: Direct Spectrophotometric Determination of Copper in Water

This protocol is based on the formation of the copper-**1-nitroso-2-naphthol** complex in a micellar medium.[1][2]

#### 1. Reagents and Solutions:

- **Standard Copper Solution (1000 ppm):** Procure a certified standard or prepare by dissolving 1.000 g of high-purity copper metal in a minimal amount of concentrated nitric acid and diluting to 1 liter with deionized water.

- Working Copper Standards: Prepare a series of working standards by appropriate dilution of the stock solution.
- **1-Nitroso-2-naphthol** Solution (0.1% w/v): Dissolve 0.1 g of **1-nitroso-2-naphthol** in 100 mL of a suitable solvent (e.g., ethanol).
- Buffer Solution (pH 9): Prepare an appropriate buffer solution (e.g., ammonium chloride/ammonia buffer) to maintain the optimal pH.
- Tween 40 Solution (5% v/v): Prepare by dissolving 5 mL of Tween 40 in 95 mL of deionized water.

## 2. Instrumentation:

- UV-Visible Spectrophotometer

## 3. Procedure:

- Sample Preparation: Collect the water sample. If necessary, filter the sample to remove any particulate matter. Adjust the pH of a known volume of the water sample to approximately 9.
- Complex Formation: To a 10 mL volumetric flask, add an aliquot of the pH-adjusted water sample, 1 mL of the 5% Tween 40 solution, and 1 mL of the 0.1% **1-nitroso-2-naphthol** solution.
- Incubation: Mix the solution thoroughly and allow it to stand for a few minutes to ensure complete complex formation.
- Measurement: Dilute the solution to the mark with deionized water and measure the absorbance at 483.5 nm against a reagent blank prepared in the same manner without the copper standard or sample.
- Calibration: Construct a calibration curve by plotting the absorbance of the working standards versus their corresponding concentrations.
- Quantification: Determine the concentration of copper in the sample from the calibration curve.

## Protocol 2: Preconcentration of Copper using Solid Phase Extraction followed by FAAS Determination

This protocol describes the preconcentration of the copper-**1-nitroso-2-naphthol** complex on a solid adsorbent.<sup>[4][5]</sup>

### 1. Reagents and Solutions:

- Standard Copper Solution (1000 ppm): As described in Protocol 1.
- Working Copper Standards: Prepare as needed.
- **1-Nitroso-2-naphthol** Solution (0.05 M): Prepare by dissolving the appropriate amount of **1-nitroso-2-naphthol** in a suitable solvent.
- Adsorbent Material: Ambersorb 572 or microcrystalline benzophenone.
- Eluent Solution (0.1 M KCN): Prepare with appropriate safety precautions.
- pH Adjustment Solutions: Dilute solutions of HCl and NaOH.

### 2. Instrumentation:

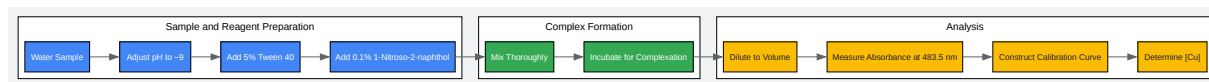
- Flame Atomic Absorption Spectrometer (FAAS)
- pH meter
- Solid Phase Extraction (SPE) manifold (optional)

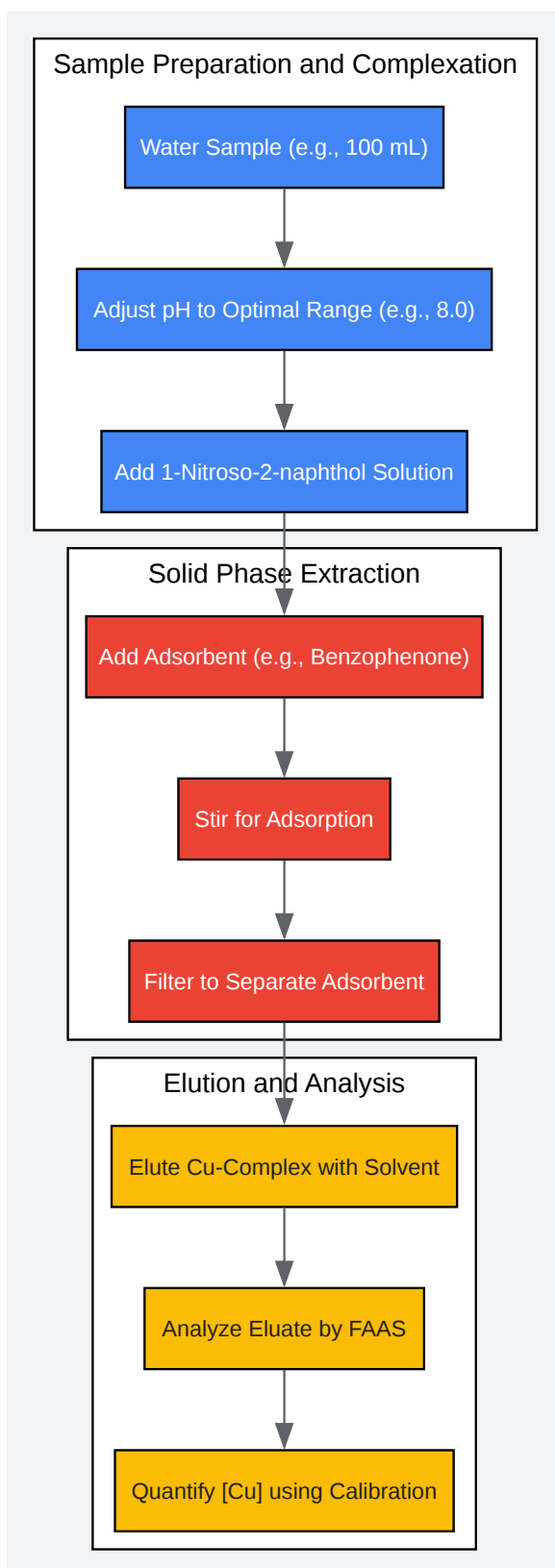
### 3. Procedure:

- Sample Preparation: Take a known volume (e.g., 100 mL) of the water sample and adjust the pH to the optimal range for adsorption (e.g., pH 8.0).<sup>[5]</sup>
- Complex Formation: Add an excess of the **1-nitroso-2-naphthol** solution (e.g., 2.0 mL of 0.050 M solution) to the pH-adjusted sample and stir.<sup>[5]</sup>

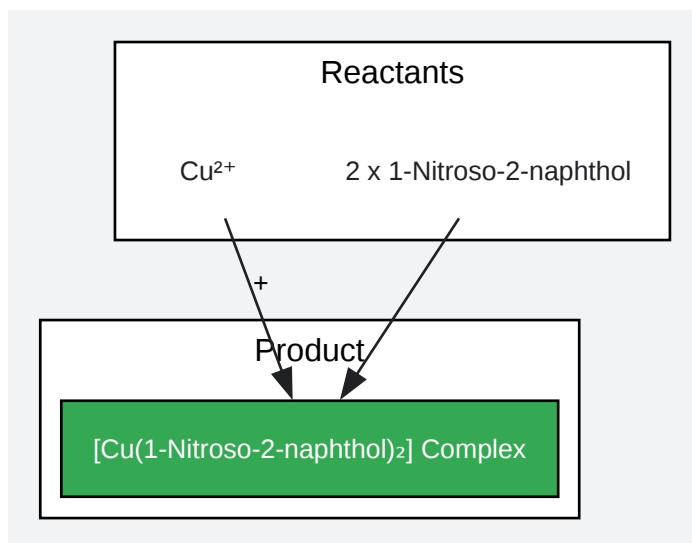
- Adsorption: Add a known amount of the adsorbent (e.g., 0.20 g of benzophenone) and stir vigorously for a specified time (e.g., 10 minutes) to ensure quantitative adsorption of the complex.<sup>[5]</sup>
- Separation: Filter the mixture to separate the adsorbent loaded with the copper complex.
- Elution: Elute the copper complex from the adsorbent using a small volume of a suitable eluent (e.g., 5 mL of 0.1 M KCN or by dissolving the benzophenone in acetone).<sup>[4][5]</sup>
- Measurement: Analyze the eluate for copper content using FAAS.
- Calibration and Quantification: Prepare a calibration curve using working standards that have undergone the same preconcentration procedure. Determine the copper concentration in the sample from this curve.

## Visualizations









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